

N-Cyclohexyl-N-methylcyclohexanamine chemical properties

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Compound of Interest

Compound Name:	<i>N-Cyclohexyl-N-methylcyclohexanamine</i>
Cat. No.:	B149193

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Introduction

N-Cyclohexyl-N-methylcyclohexanamine, also known by synonyms such as N,N-Dicyclohexylmethylamine and N-Methyldicyclohexylamine, is a tertiary aliphatic amine with the chemical formula C₁₃H₂₅N.[1][2] Its structure, featuring two cyclohexyl rings and a methyl group attached to a central nitrogen atom, imparts a unique combination of steric hindrance and chemical reactivity.[3] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, analytical characterization, and safety protocols, tailored for researchers and professionals in chemical synthesis and drug development. This molecule serves as a versatile intermediate and catalyst in various organic transformations.[1][4]

Chemical Identity and Physical Properties

Accurate identification and understanding of physical constants are foundational for the successful application of any chemical reagent. **N-Cyclohexyl-N-methylcyclohexanamine** is typically a colorless to pale yellow liquid with a characteristic amine odor.[3] Its key identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	7560-83-0	[2][3][5]
Molecular Formula	C ₁₃ H ₂₅ N	[2][5]
Molecular Weight	195.34 g/mol	[5][6]
IUPAC Name	N-cyclohexyl-N-methylcyclohexanamine	[6]
Synonyms	N,N-Dicyclohexylmethylamine, N-Methyldicyclohexylamine	[6]
Density	0.912 g/mL at 25 °C	[4][7]
Boiling Point	262.7 - 265 °C at 760 mmHg	[5][7]
Refractive Index (n _{20/D})	1.49	[7][8]
Flash Point	~110 °C	[5][9]
Vapor Pressure	0.01 - 0.02 mmHg at 25°C	[5][6]
Water Solubility	Limited; 740 mg/L at 25 °C	[1][3]
LogP (Octanol/Water)	4.18	[5]

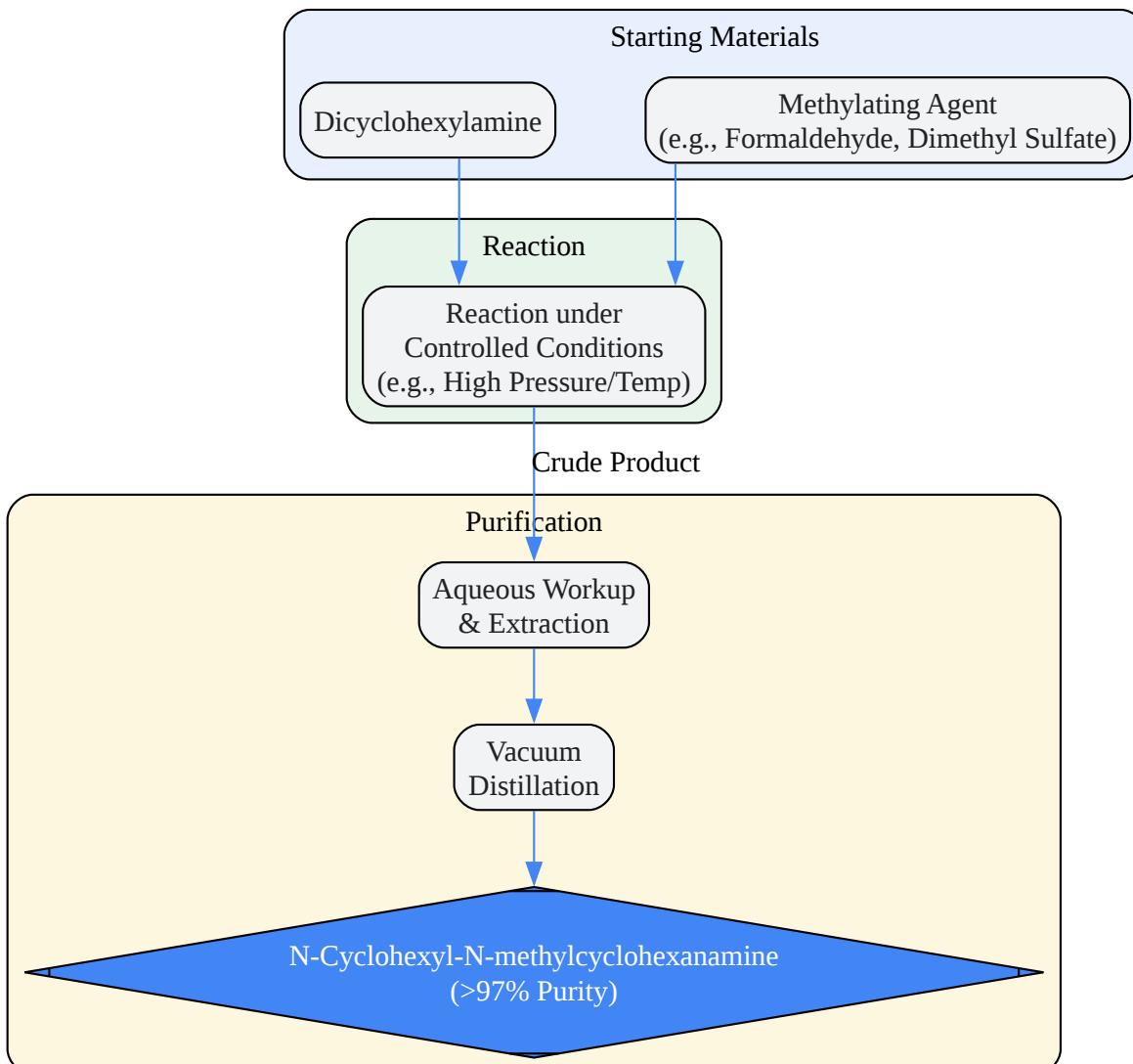
Synthesis Methodologies

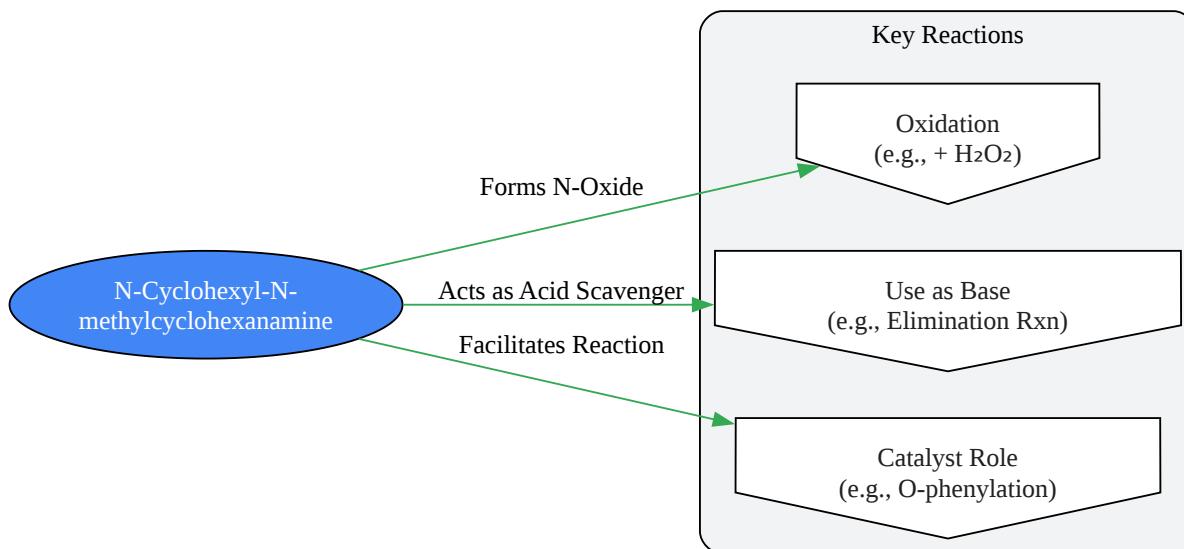
The synthesis of **N-Cyclohexyl-N-methylcyclohexanamine** is typically achieved through the methylation of its secondary amine precursor, dicyclohexylamine. The choice of methodology is often dictated by scale, required purity, and available reagents.

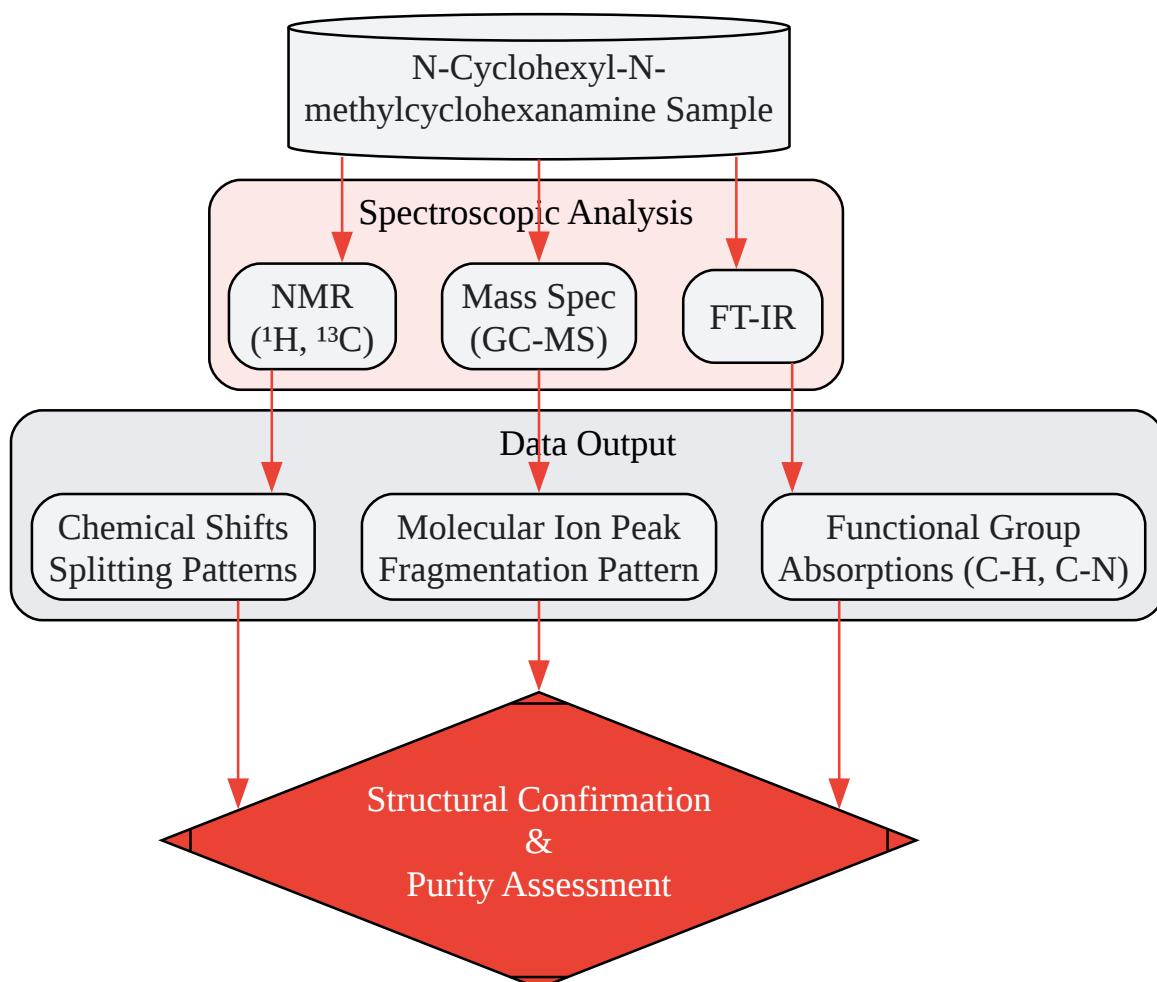
Reductive Amination / Methylation

A prevalent industrial method involves the reaction of dicyclohexylamine with formaldehyde under high-pressure and temperature conditions, a variant of the Eschweiler-Clarke reaction.[\[1\]](#) This approach is favored for its high yield and purity.[\[1\]](#) Another common laboratory-scale approach is the methylation of dicyclohexylamine using reagents like dimethyl sulfate.[\[1\]](#)

The general workflow for synthesis via methylation is outlined below.







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